

CAS number and molecular formula of Eucomoside B

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Compound of Interest		
Compound Name:	Eucomoside B	
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Eucomoside B: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Eucomoside B is a naturally occurring iridoid glycoside isolated from the green leaves of Eucommia ulmoides, a plant with a long history of use in traditional medicine. This technical guide provides a comprehensive overview of the available scientific information on **Eucomoside B**, including its chemical properties, potential biological activities, and relevant experimental methodologies. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in the therapeutic potential of this compound. While specific quantitative bioactivity data and detailed experimental protocols for **Eucomoside B** are limited in publicly available literature, this guide synthesizes the existing knowledge and provides context based on the activities of structurally related compounds and extracts from its source organism.

Chemical and Physical Properties

Eucomoside B is characterized by its unique iridoid structure conjugated to an amino acid and a glucose moiety. Its fundamental chemical and physical properties are summarized in the



table below.

Property	Value	Source
CAS Number	951672-66-5	MedChemExpress
Molecular Formula	C25H31NO11	MedChemExpress
Molecular Weight	521.51 g/mol	MedChemExpress
Source Organism	Eucommia ulmoides (Green Leaves)	MedChemExpress
Chemical Class	Iridoid Glycoside	MedChemExpress

Potential Biological Activities and Therapeutic Indications

While direct and extensive studies on the biological activities of **Eucomoside B** are not widely published, the chemical class of iridoid glycosides and extracts from Eucommia ulmoides have been investigated for various pharmacological effects. This section extrapolates the potential activities of **Eucomoside B** based on available research on related compounds.

Anti-Inflammatory Activity

Iridoid glycosides isolated from Eucommia ulmoides have demonstrated anti-inflammatory properties.[1] Although specific studies on **Eucomoside B** are lacking, it is plausible that it may contribute to the overall anti-inflammatory effects observed with extracts of the plant. The primary mechanism of action for many anti-inflammatory compounds involves the modulation of key signaling pathways that regulate the expression of pro-inflammatory mediators.

Anti-Osteoporotic Activity

Eucommia ulmoides has been traditionally used for strengthening bones and is explored in modern research for its potential in treating osteoporosis. Various compounds from the plant, including iridoids, are believed to contribute to these effects. The potential mechanisms include the promotion of osteoblast differentiation and inhibition of osteoclast activity. While there is no direct evidence for **Eucomoside B** in osteoporosis treatment, its presence in a plant with



known anti-osteoporotic effects makes it a compound of interest for further investigation in this area.

Experimental Protocols

Detailed experimental protocols specifically for **Eucomoside B** are not readily available. However, this section provides generalized methodologies for the isolation of iridoid glycosides from Eucommia ulmoides and for assessing their potential anti-inflammatory activity. These protocols can be adapted and optimized for specific research on **Eucomoside B**.

General Protocol for Isolation of Iridoid Glycosides from Eucommia ulmoides Leaves

- Extraction: Dried and powdered leaves of Eucommia ulmoides are extracted with a suitable solvent, such as 85% ethanol, using methods like refluxing, ultrasonic, or microwave-assisted extraction.[2]
- Solvent Partitioning: The crude extract is suspended in water and partitioned successively with solvents of increasing polarity (e.g., petroleum ether, ethyl acetate, n-butanol) to separate compounds based on their polarity. Iridoid glycosides are typically enriched in the n-butanol fraction.
- Chromatographic Separation: The n-butanol fraction is subjected to various chromatographic techniques for further purification. This may include:
 - Column Chromatography: Using macroporous resin, silica gel, or Sephadex LH-20 to achieve initial separation.
 - Preparative High-Performance Liquid Chromatography (HPLC): A final purification step using a C18 column with a mobile phase gradient (e.g., methanol-water or acetonitrilewater) to isolate pure compounds like **Eucomoside B**.[3]
- Structure Elucidation: The chemical structure of the isolated compound is confirmed using spectroscopic methods such as Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.



In Vitro Anti-Inflammatory Assay: Inhibition of Nitric Oxide (NO) Production in Macrophages

This protocol describes a common method to screen for anti-inflammatory activity by measuring the inhibition of nitric oxide (NO), a pro-inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophage cells (e.g., RAW 264.7).

- Cell Culture: RAW 264.7 cells are cultured in a suitable medium (e.g., DMEM) supplemented with fetal bovine serum (FBS) and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO2.
- Cell Viability Assay (MTT Assay): Prior to the anti-inflammatory assay, the cytotoxicity of Eucomoside B on RAW 264.7 cells is determined using the MTT assay to ensure that any observed reduction in NO production is not due to cell death.[4]
- NO Production Assay:
 - Cells are seeded in 96-well plates and allowed to adhere overnight.
 - The cells are then pre-treated with various non-toxic concentrations of Eucomoside B for 1 hour.
 - Following pre-treatment, the cells are stimulated with LPS (e.g., 1 μg/mL) for 18-24 hours to induce an inflammatory response and NO production. A control group without LPS stimulation and a vehicle control group (LPS stimulation with solvent used to dissolve Eucomoside B) are included.
 - After incubation, the concentration of nitrite (a stable metabolite of NO) in the culture supernatant is measured using the Griess reagent.[4]
- Data Analysis: The absorbance is measured at 540 nm, and the percentage of NO inhibition by Eucomoside B is calculated relative to the LPS-stimulated vehicle control. An IC50 value, the concentration at which 50% of NO production is inhibited, can be determined.

Signaling Pathways and Logical Relationships

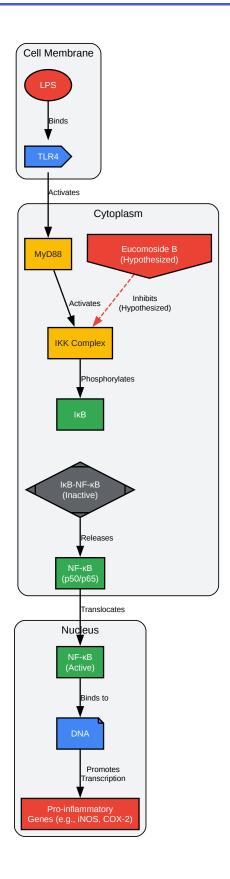


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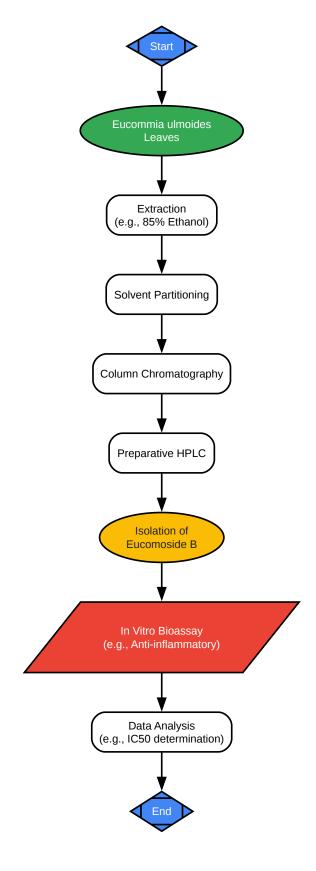
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Based on the known anti-inflammatory mechanisms of other iridoid glycosides and extracts from Eucommia ulmoides, a plausible signaling pathway that **Eucomoside B** might modulate is the Nuclear Factor-kappa B (NF-kB) pathway. The following diagrams illustrate this hypothetical pathway and a general experimental workflow.









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